An In-Depth Technical Guide to 2-Octyl-2H-benzo[d]triazole

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Compound of Interest

Compound Name:	*2-Octyl-2H-benzo[d][1,2,3]triazole*
CAS No.:	*112642-69-0*
Cat. No.:	*B171150*

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Executive Summary

This technical guide provides a comprehensive overview of 2-Octyl-2H-benzo[d]triazole, a heterocyclic compound of significant interest in materials science and organic synthesis. This document delves into its formal nomenclature, physicochemical properties, synthetic methodologies, and primary applications, with a particular focus on its role as an ultraviolet (UV) light stabilizer. We will explore the mechanistic principles behind its function and provide detailed protocols and safety guidelines intended for researchers, chemists, and professionals in drug and materials development. The structure of this guide is designed to logically progress from fundamental identification to practical application and safety, ensuring a thorough understanding for a technical audience.

Nomenclature and Identification

Correctly identifying a chemical entity is the foundation of all scientific inquiry. This section provides the standardized names and identifiers for 2-Octyl-2H-benzo[d]triazole.

IUPAC Name and Chemical Structure

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The formal IUPAC name for this compound is 2-octyl-2H-1,2,3-benzotriazole.[1] The "2H" designation is crucial as it specifies the position of the octyl substituent on the nitrogen atom at position 2 of the triazole ring, distinguishing it from its isomer, 1-octyl-1H-benzo[d]triazole. The benzotriazole moiety consists of a benzene ring fused to a 1,2,3-triazole ring.

Caption: Chemical structure of 2-Octyl-2H-benzo[d]triazole.

Chemical Identifiers

For precise database searching and regulatory compliance, the following identifiers are essential.

Identifier	Value	Source
CAS Number	112642-69-0	[2][3][4]
Molecular Formula	$C_{14}H_{21}N_3$	[1][4]
Molecular Weight	231.34 g/mol	[2][4]
InChIKey	WESNTVKWORZVQQ-UHFFFAOYSA-N	[2][4]
Canonical SMILES	CCCCCCCCN1N=C2C=CC=CC2=N1	[4][5]
DSSTox Substance ID	DTXSID50402510	[1][3]

Common Synonyms

In commercial and research literature, this compound may be referred to by several names:

- 2-octylbenzotriazole[4][5]
- 2-n-Octylbenzotriazole[1][3][6]
- 2-Octyl-2H-benzotriazole[1][6]
- 2-octyl-2H-1,2,3-benzotriazole[1]

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Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior, solubility, and suitability for various applications.

Property	Value	Source
Boiling Point	352 °C	[1][7]
Density	1.05 g/cm³	[1][7]
Flash Point	167 °C	[1][7]
Refractive Index	1.5240 - 1.5280	[1][7]
Storage Temperature	2-8 °C	[1][7]
Physical State	Not specified, likely a liquid or low-melting solid at STP	

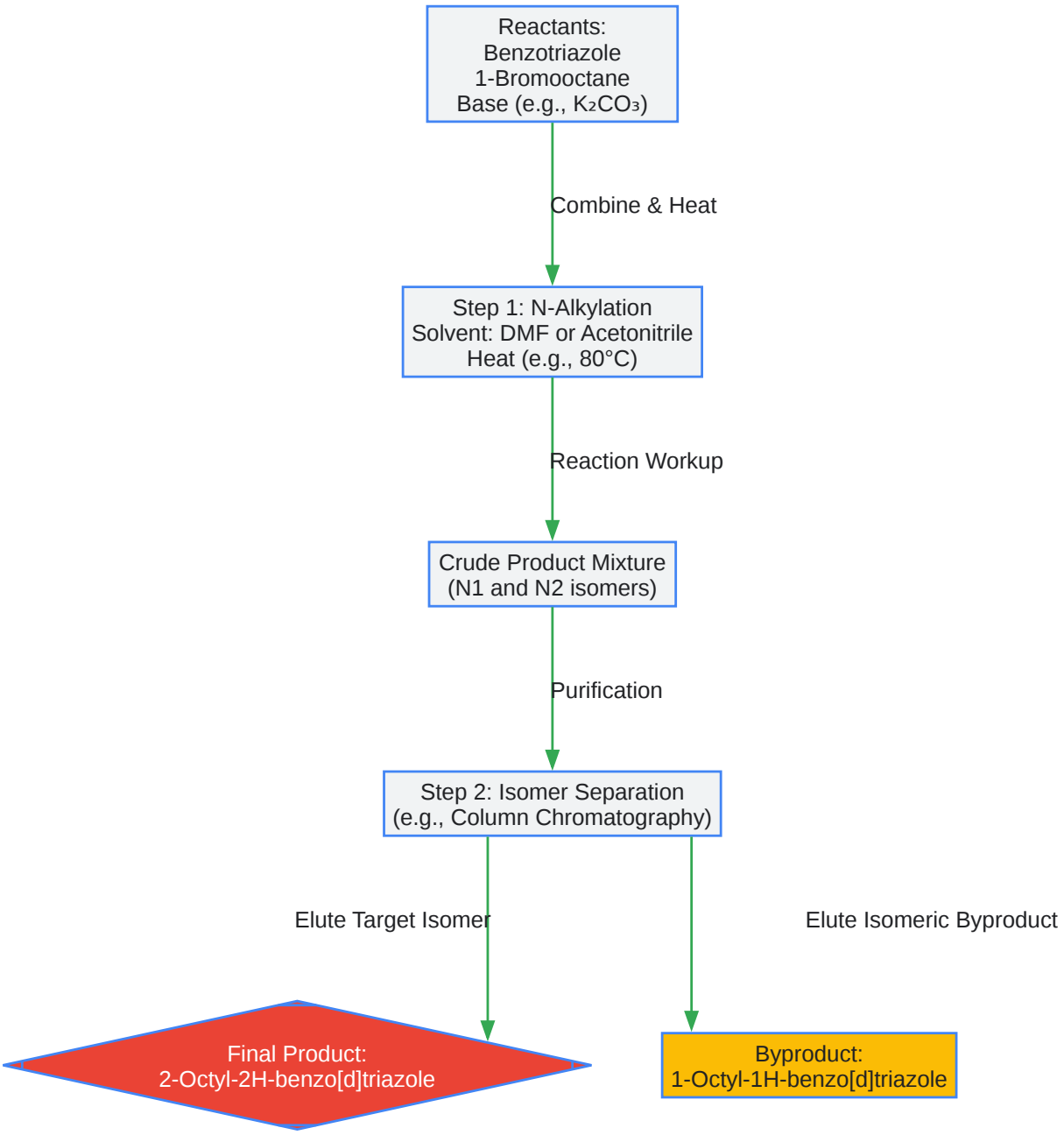
Synthesis and Mechanistic Insights

The synthesis of 2-Octyl-2H-benzo[d]triazole is typically achieved through the N-alkylation of benzotriazole. This process requires careful control to manage the regioselectivity of the reaction, as alkylation can occur at either the N1 or N2 position of the triazole ring.

Retrosynthetic Analysis & Workflow

The synthesis originates from commercially available benzotriazole and an octylating agent, typically 1-bromooctane. The primary challenge is the separation of the N1 and N2 alkylated isomers.

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Caption: General workflow for the synthesis and purification of 2-Octyl-2H-benzo[d]triazole.

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Proposed Synthetic Protocol

This protocol describes a standard laboratory-scale synthesis. All operations should be performed in a well-ventilated fume hood.

Materials:

- Benzotriazole (1.0 eq)
- 1-Bromooctane (1.1 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (1.5 eq)
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Hexanes
- Deionized water
- Brine (saturated NaCl solution)
- Magnesium sulfate ($MgSO_4$), anhydrous
- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add benzotriazole, anhydrous potassium carbonate, and anhydrous DMF.
- Alkylation: Add 1-bromooctane to the suspension. Heat the reaction mixture to 80-90 °C and stir for 12-24 hours, monitoring progress by Thin Layer Chromatography (TLC).
- Workup: After cooling to room temperature, pour the reaction mixture into a separatory funnel containing deionized water. Extract the aqueous phase three times with ethyl acetate.

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- Washing: Combine the organic extracts and wash sequentially with deionized water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product as a mixture of isomers.
- Purification: Purify the crude mixture using silica gel column chromatography, typically with a gradient of ethyl acetate in hexanes. The two isomers generally have different polarities, allowing for their separation. The 2-octyl isomer is typically less polar than the 1-octyl isomer.
- Characterization: Collect the fractions corresponding to the desired product, combine, and remove the solvent. Confirm the identity and purity of the final product using NMR spectroscopy (^{1}H and ^{13}C) and Mass Spectrometry.

Rationale and Key Considerations

- Choice of Base and Solvent: Potassium carbonate is a cost-effective and moderately strong base sufficient for deprotonating benzotriazole. DMF is an excellent polar aprotic solvent for this S_n2 reaction, effectively solvating the potassium cation and leaving the benzotriazole anion highly reactive.
- Isomer Control: The ratio of N1 to N2 alkylation is influenced by factors like the solvent, counter-ion, and alkylating agent. Polar aprotic solvents like DMF tend to favor N2 alkylation to a greater extent than polar protic solvents.
- Purification is Critical: As the N1 and N2 isomers possess different chemical and photophysical properties, achieving high isomeric purity via chromatography is essential for any application-driven research.

Core Applications and Mechanism of Action

The benzotriazole scaffold is a privileged structure in chemistry, known for its wide range of biological activities and its utility in materials science.[8]

Role as a UV Stabilizer in Material Science

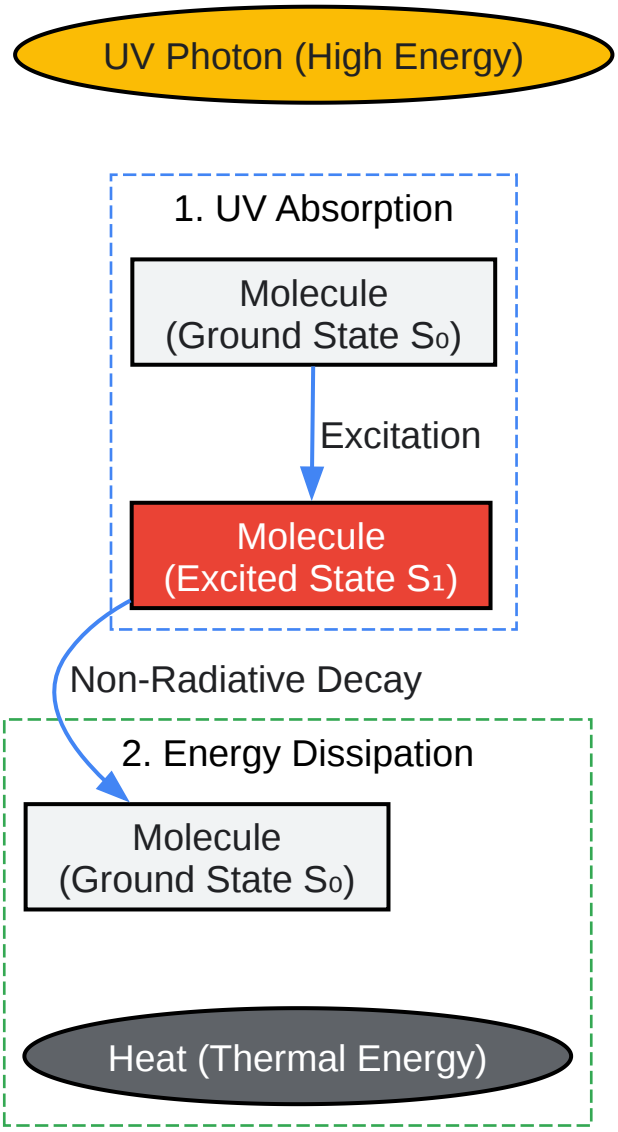
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The primary industrial application of benzotriazole derivatives is as UV absorbers to protect polymers, coatings, and other materials from photodegradation.[9] While the most common commercial benzotriazole UV absorbers are hydroxyphenyl benzotriazoles (HPBTs), which operate via an efficient Excited-State Intramolecular Proton Transfer (ESIPT) mechanism, 2-alkyl-2H-benzotriazoles function through the inherent UV-absorbing properties of the benzotriazole chromophore itself.[10]

- Mechanism of Action: The 2H-benzo[d]triazole core is an effective chromophore that strongly absorbs high-energy UV radiation.[11] Upon absorption of a photon, the molecule is promoted to an electronic excited state. It then rapidly dissipates this energy through non-radiative pathways (e.g., vibrational relaxation, conversion to heat), returning to its ground state without undergoing chemical alteration. This cycle can be repeated thousands of times, effectively converting damaging UV light into harmless thermal energy.

- Role of the Octyl Group: The long, nonpolar octyl chain significantly enhances the compound's solubility and compatibility with organic polymer matrices such as polyolefins, PVC, and polyesters. This ensures that the UV absorber can be homogeneously dispersed throughout the material it is designed to protect, preventing phase separation and ensuring long-term efficacy.

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Caption: Simplified photophysical mechanism of a UV absorber.

Broader Potential in Organic and Medicinal Chemistry

The 2H-benzo[d]1,2,3-triazole moiety is a versatile building block.[11] Its electron-accepting nature makes it valuable for creating donor-acceptor systems for applications in optoelectronics, such as organic field-effect transistors (OFETs) and materials with two-photon absorption (TPA) properties.[11] Furthermore, the broader class of benzotriazoles has been extensively investigated for a wide range of pharmacological activities, including antimicrobial,

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antiviral, and antitumor properties.[8] The N2-substituted derivatives, like the 2-octyl compound, serve as important scaffolds in the development of novel therapeutic agents.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for 2-Octyl-2H-benzo[d]triazole is not widely available, data from the parent compound, benzotriazole, and other derivatives can inform safe handling practices.[12]

Hazard Identification

- Potential Hazards: Likely to be an irritant to the eyes, skin, and respiratory system. May be harmful if swallowed or inhaled.[12]
- GHS Classification (Anticipated):
  - Skin Irritation
  - Eye Irritation
  - Acute Toxicity (Oral/Inhalation)

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated chemical fume hood to minimize inhalation exposure.[12]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.
  - Respiratory Protection: If working outside a fume hood or with aerosols, use a NIOSH-approved respirator.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

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Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, consistent with the recommended 2-8 °C.[1][7] Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste chemical and contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Conclusion

2-Octyl-2H-benzo[d]triazole is a valuable chemical compound with a well-defined role as a UV stabilizer in materials science and significant potential as a scaffold in organic and medicinal chemistry. Its synthesis, while straightforward, requires careful purification to isolate the desired N2 isomer from its N1 counterpart. The lipophilic octyl chain is key to its primary application, ensuring compatibility with nonpolar materials that require protection from UV-induced degradation. A thorough understanding of its properties, synthesis, and handling is essential for researchers aiming to leverage this versatile molecule in their work.

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